

Evaluating the Immunomodulatory Effects of IDR-1018 on Chemokine Production

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Compound of Interest

Compound Name: IDR-1018

Cat. No.: B12380060

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

IDR-1018, a synthetic innate defense regulator peptide derived from bovine bactenecin, has demonstrated significant immunomodulatory properties, including the selective enhancement of chemokine production.[1][2] This capability to modulate the host's immune response makes it a promising candidate for anti-infective and anti-inflammatory therapies.[3][4] These application notes provide detailed protocols for evaluating the effect of **IDR-1018** on chemokine production in relevant immune cell models. The described methods cover the quantification of both chemokine protein secretion and gene expression, offering a comprehensive approach to characterizing the peptide's bioactivity.

IDR-1018 has been shown to induce the production of several key chemokines, such as Monocyte Chemoattractant Protein-1 (MCP-1/CCL2), Interleukin-8 (IL-8/CXCL8), Macrophage Inflammatory Protein-1 α (MIP-1 α /CCL3), and MIP-1 β /CCL4).[1][5] The peptide's influence on chemokine expression can be context-dependent, with the ability to either stimulate production in a resting state or dampen excessive inflammation during an active immune response.[6] The underlying mechanism in mast cells involves the activation of G-protein, Phospholipase C (PLC), Mitogen-Activated Protein Kinase (MAPK), and Nuclear Factor-kappa B (NF- κ B) signaling pathways.[5][7] In macrophages, **IDR-1018** appears to promote a unique M1-M2 intermediate phenotype, with the transcription factor IRF4 playing a significant role.[8]

Data Presentation

The following tables provide a structured summary of expected quantitative data when evaluating **IDR-1018**'s effect on chemokine production.

Table 1: Effect of **IDR-1018** on Chemokine Protein Secretion in Human PBMCs

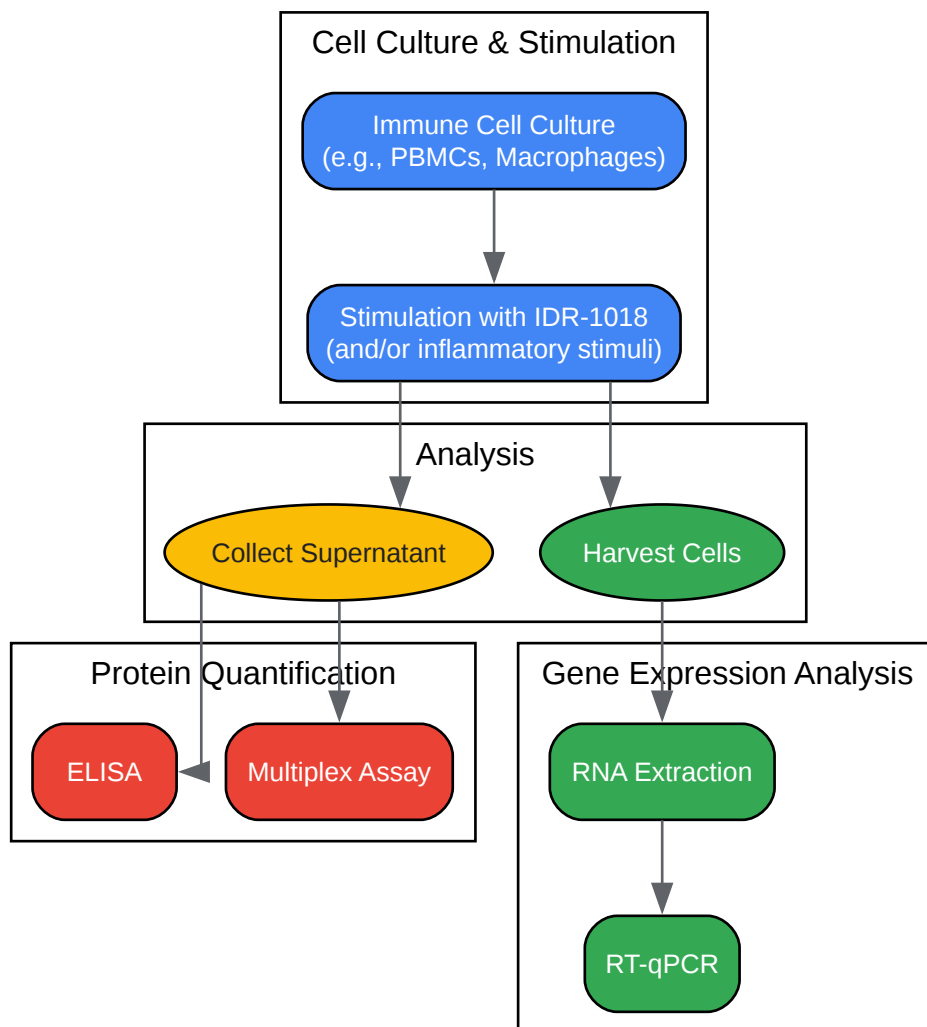
Treatment	MCP-1 (pg/mL)	IL-8 (pg/mL)	MIP-1α (pg/mL)
Vehicle Control	Baseline	Baseline	Baseline
IDR-1018 (10 µg/mL)	Increased	Increased	Increased
LPS (100 ng/mL)	Highly Increased	Highly Increased	Highly Increased
IDR-1018 + LPS	Moderately Increased	Moderately Increased	Moderately Increased

Table 2: Effect of **IDR-1018** on Chemokine Gene Expression in Murine Macrophages (RAW264.7)

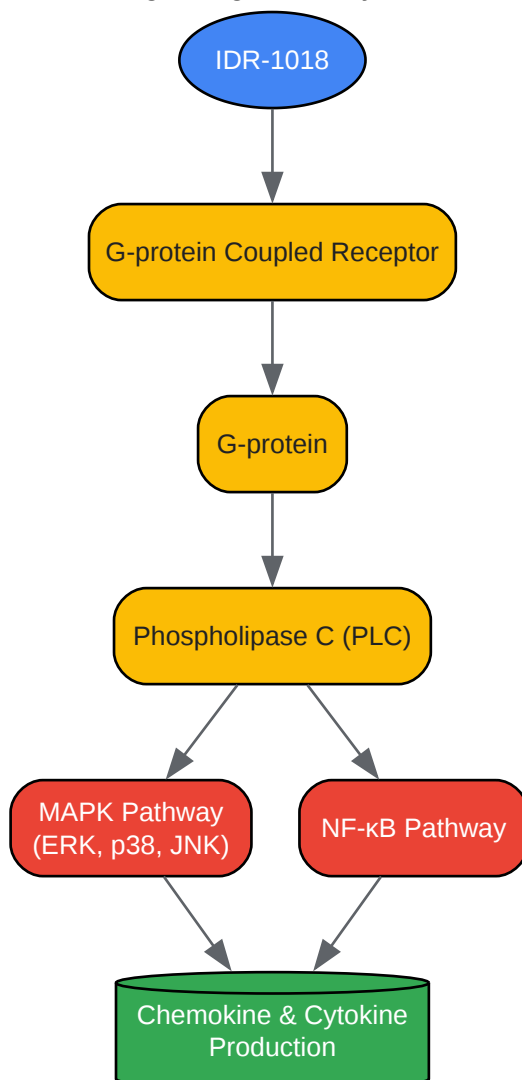
Treatment	Ccl2 (Fold Change)	Cxcl1 (Fold Change)	Ccl3 (Fold Change)
Vehicle Control	1.0	1.0	1.0
IDR-1018 (20 µg/mL)	>10	>5	>8
LPS (100 ng/mL)	>100	>50	>70
IDR-1018 + LPS	<100	<50	<70

Mandatory Visualizations

Experimental Workflow for Evaluating IDR-1018



IDR-1018 Signaling Pathway in Mast Cells



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References

- 1. cmdr.ubc.ca [cmdr.ubc.ca]
- 2. research.sahmri.org.au [research.sahmri.org.au]

- 3. researchgate.net [researchgate.net]
- 4. Innate Defense Regulator Peptide 1018 in Wound Healing and Wound Infection | PLOS One [journals.plos.org]
- 5. Innate defense regulator IDR-1018 activates human mast cells through G protein-, phospholipase C-, MAPK- and NF- κ B-sensitive pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Immunomodulatory Peptide IDR-1018 Decreases Implant Infection and Preserves Osseointegration - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Innate Defense Regulator IDR-1018 Activates Human Mast Cells Through G Protein-, Phospholipase C-, MAPK- and NF- κ B-Sensitive Pathways [jstage.jst.go.jp]
- 8. Synthetic Cationic Peptide IDR-1018 Modulates Human Macrophage Differentiation - PMC [pmc.ncbi.nlm.nih.gov]
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